

A Technical Guide to the Physical Characteristics of N-(tert-Butoxycarbonyl)aniline-13C6

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Compound of Interest

Compound Name: *N*-(tert-Butoxycarbonyl)aniline-13C6

Cat. No.: B140980

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical appearance and key physical properties of **N-(tert-Butoxycarbonyl)aniline-13C6**, a stable isotope-labeled compound crucial for various applications in drug metabolism studies, pharmacokinetic analysis, and as an internal standard in quantitative bioanalysis.

Physical Appearance and Properties

N-(tert-Butoxycarbonyl)aniline-13C6, the 13C labeled version of *N*-(tert-Butoxycarbonyl)aniline, is physically identical to its unlabeled counterpart. Isotopic labeling with carbon-13 does not alter the macroscopic physical properties such as color and physical state.

The compound is a solid, typically appearing as a white to pale brown powder or crystalline solid.^[1] Key physical and chemical properties for both the labeled and unlabeled compounds are summarized in the table below for easy comparison.

Property	N-(tert-Butoxycarbonyl)aniline- 13C6	N-(tert-Butoxycarbonyl)aniline (unlabeled)
Physical State	Solid	Solid [1]
Color	White to pale brown	White to pale brown [1]
Molecular Formula	$C_5^{13}C_6H_{15}NO_2$	$C_{11}H_{15}NO_2$
Molecular Weight	199.20 g/mol	193.24 g/mol [1]
Melting Point	Not experimentally determined, but expected to be ~133-137 °C	133-137 °C [1]
Boiling Point	Not determined	235.3 ± 9.0 °C (Predicted) [1]
Solubility	Soluble in DMSO and Methanol (Slightly)	DMSO (Slightly), Methanol (Slightly) [1]
CAS Number	176850-21-8 [2]	3422-01-3 [1]

Logical Relationship of Physical Properties

The physical properties of an isotopically labeled compound are fundamentally linked to its unlabeled analogue. The introduction of ^{13}C isotopes primarily affects the molecular weight, with negligible impact on the compound's physical appearance and other macroscopic properties.

Relationship of Physical Properties

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Caption: Isotopic labeling effect on physical properties.

Experimental Considerations

While the physical appearance is consistent, it is standard practice in a research setting to verify the identity and purity of any chemical, including isotopically labeled standards, upon receipt.

Methodology for Visual Inspection:

- **Sample Preparation:** Ensure the compound is at room temperature and in a well-lit area.
- **Observation:** Visually inspect the compound through its transparent container. Note the color and physical state (e.g., crystalline, powder, amorphous solid).
- **Comparison:** Compare the observed appearance with the information provided in the supplier's Certificate of Analysis (CoA). Any significant deviation should be reported to the supplier.

Methodology for Melting Point Determination:

- **Apparatus:** Utilize a calibrated melting point apparatus.
- **Sample Loading:** Load a small amount of the dry compound into a capillary tube.
- **Heating:** Heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- **Observation:** Record the temperature range from the appearance of the first liquid drop to the complete liquefaction of the solid.
- **Verification:** The determined melting point should be sharp and within the expected range for a pure substance. A broad melting range may indicate the presence of impurities.

This guide provides a foundational understanding of the physical characteristics of **N-(tert-Butoxycarbonyl)aniline-13C6**. For further analytical data, researchers should always refer to the lot-specific Certificate of Analysis provided by the supplier.

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References

- 1. N-BOC ANILINE | 3422-01-3 [chemicalbook.com]
- 2. N-(tert-Butoxycarbonyl)aniline-13C6 | C11H15NO2 | CID 10703147 - PubChem [pubchem.ncbi.nlm.nih.gov]
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